

3-chloro-6-phenoxyypyridazine molecular weight and formula C10H7ClN2

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Compound of Interest

Compound Name: 3-Chloro-6-phenoxyypyridazine

Cat. No.: B074615

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An In-depth Technical Guide to 3-chloro-6-phenoxyypyridazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-chloro-6-phenoxyypyridazine**, a heterocyclic compound with potential applications in medicinal chemistry and materials science. This document consolidates available data on its physicochemical properties, synthesis, and safety, and explores its potential role in drug discovery based on the activities of related pyridazine derivatives.

Core Molecular Data

Molecular Formula: C₁₀H₇ClN₂O

Molecular Weight: 206.63 g/mol

The fundamental properties of **3-chloro-6-phenoxyypyridazine** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Source
Molecular Formula	C ₁₀ H ₇ ClN ₂ O	-
Molecular Weight	206.63 g/mol	-
Canonical SMILES	C1=CC=C(C=C1)OC2=NN=C(C=C2)Cl	[1]
InChI	InChI=1S/C10H7ClN2O/c11-9-6-7-10(13-12-9)14-8-4-2-1-3-5-8	[1]
CAS Number	1490-44-4	[1]

Physicochemical Properties

While specific experimental data for **3-chloro-6-phenoxyypyridazine** is limited, the following table includes data for the closely related compound, 3-chloro-6-phenylpyridazine, which can serve as a useful reference.

Property	Value (for 3-chloro-6-phenylpyridazine)	Source
Physical State	Solid (powder to crystal)	[2]
Appearance	White to light yellow to light orange	[2]
Melting Point	159-161 °C	[3]
Solubility	10.3 µg/mL (at pH 7.4)	[4]
Assay	≥ 98% (GC)	[2]

Synthesis of 3-chloro-6-phenoxyypyridazine

The synthesis of **3-chloro-6-phenoxyypyridazine** can be achieved through the nucleophilic substitution of a chlorine atom in 3,6-dichloropyridazine with phenol. This reaction is a common method for the preparation of phenoxyypyridazine derivatives.[5]

Experimental Protocol

The following is a generalized experimental protocol based on the synthesis of similar pyridazine ethers:[5]

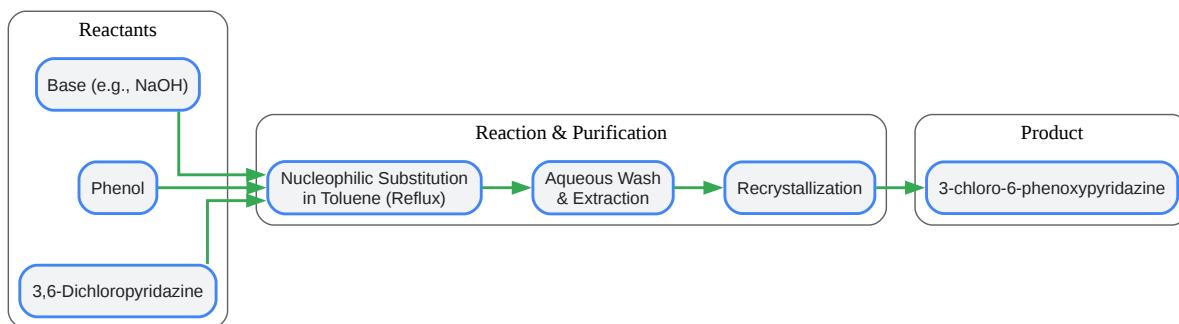
Materials:

- 3,6-dichloropyridazine
- Phenol
- Sodium hydroxide (NaOH) or metallic sodium
- Toluene or another suitable solvent
- Ethanol-water (for recrystallization)
- Anhydrous potassium carbonate or sodium sulfate (for drying)

Procedure:

- Preparation of Sodium Phenoxide: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve phenol in a suitable solvent like toluene.
- Add an equimolar amount of a base, such as sodium hydroxide or metallic sodium, to the solution to form sodium phenoxide. If using metallic sodium, the reaction should be heated to reflux to ensure complete formation of the phenolate.[5]
- Reaction with 3,6-Dichloropyridazine: To the solution of sodium phenoxide, add an equimolar amount of 3,6-dichloropyridazine.
- Heat the reaction mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction time can vary from 2 to 5 hours.[5]
- Work-up: After the reaction is complete, cool the mixture to room temperature.
- Wash the reaction mixture with water to remove any inorganic salts.
- Extract the aqueous layer with a suitable organic solvent, such as ether.

- Combine the organic extracts and dry them over an anhydrous drying agent like potassium carbonate or sodium sulfate.
- Purification: Evaporate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization from a suitable solvent system, such as ethanol-water, to yield pure **3-chloro-6-phenoxyypyridazine**.^[5]

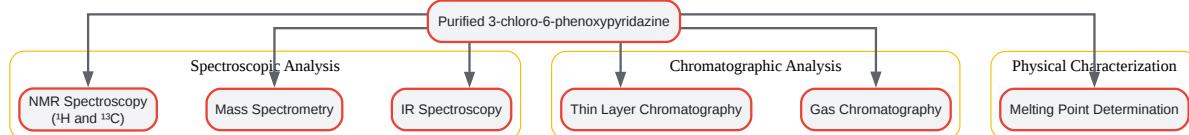


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Caption: Synthesis workflow for **3-chloro-6-phenoxyypyridazine**.

Characterization

The synthesized **3-chloro-6-phenoxyypyridazine** should be characterized using standard analytical techniques to confirm its identity and purity.



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Caption: Experimental workflow for the characterization of **3-chloro-6-phenoxypyridazine**.

Safety and Handling

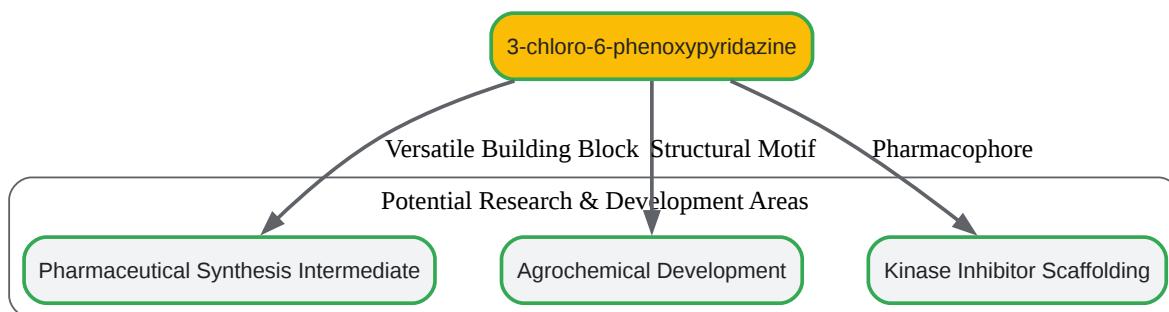
Based on the safety data for the related compound 3-chloro-6-phenylpyridazine, the following hazards should be considered. It is imperative to consult the specific Safety Data Sheet (SDS) for **3-chloro-6-phenoxypyridazine** before handling.

- Hazard Statements:
 - H315: Causes skin irritation.[4]
 - H319: Causes serious eye irritation.[4]
 - H335: May cause respiratory irritation.[4]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.[6]
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

Applications in Drug Discovery and Research

While specific biological activities of **3-chloro-6-phenoxyypyridazine** are not extensively documented, the pyridazine scaffold is a well-known pharmacophore present in numerous biologically active compounds. Derivatives of pyridazine have been investigated for a wide range of therapeutic applications.

- Pharmaceutical Development: Pyridazine derivatives serve as crucial intermediates in the synthesis of various pharmaceuticals.^[2] The presence of the reactive chlorine atom at the 3-position of **3-chloro-6-phenoxyypyridazine** makes it a versatile building block for creating more complex molecules with potential therapeutic value.
- Agrochemical Chemistry: Related pyridazine compounds are utilized in the development of herbicides and pesticides.^[2] This suggests that **3-chloro-6-phenoxyypyridazine** could be explored for similar applications in agricultural chemistry.
- Kinase Inhibition: Some pyridazine derivatives have been investigated as kinase inhibitors, which are a significant class of drugs for treating cancer and inflammatory diseases.^[4]



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Caption: Potential applications of **3-chloro-6-phenoxyypyridazine** in drug discovery.

Conclusion

3-chloro-6-phenoxyypyridazine is a halogenated pyridazine derivative with a confirmed molecular formula and weight. While detailed experimental data on this specific compound is sparse, its structural similarity to other biologically active pyridazines suggests its potential as a valuable intermediate in the fields of pharmaceutical and agrochemical research. The synthesis can be readily achieved through established methods, and its characterization can be performed using standard analytical techniques. Further investigation into the biological activities and potential signaling pathway interactions of **3-chloro-6-phenoxyypyridazine** is warranted to fully elucidate its therapeutic and commercial potential. Researchers are advised to exercise appropriate caution and adhere to safety guidelines when handling this compound.

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